

Mass Spectrometry of 4-Bromo-2-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-methylaniline

Cat. No.: B145978

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This in-depth technical guide provides a comprehensive overview of the mass spectrometric analysis of **4-bromo-2-methylaniline** (C₇H₈BrN). The document details experimental protocols, fragmentation patterns, and key mass spectral data, serving as a vital resource for the structural elucidation and quantification of this compound.

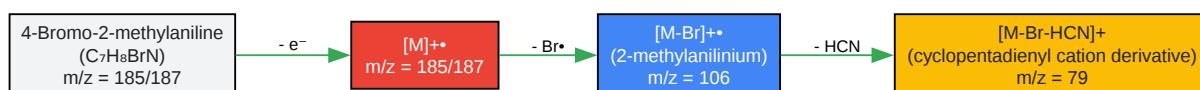
Mass Spectral Data

The electron ionization mass spectrum of **4-bromo-2-methylaniline** is characterized by a distinct isotopic pattern due to the presence of the bromine atom (79Br and 81Br isotopes in an approximate 1:1 ratio). The quantitative data for the major ions are summarized in the table below.

m/z (mass-to-charge ratio)	Proposed Ion Structure	Relative Abundance (%)	Notes
187	$[\text{C}_7\text{H}_8(81\text{Br})\text{N}]^{+\bullet}$	~98	Molecular ion ($\text{M}+2$)
185	$[\text{C}_7\text{H}_8(79\text{Br})\text{N}]^{+\bullet}$	100	Molecular ion (Base Peak)
106	$[\text{C}_7\text{H}_8\text{N}]^{+}$	~70	Loss of Br^{\bullet} radical
79	$[\text{C}_6\text{H}_6]^{+\bullet}$	~20	Loss of HCN from $[\text{M-Br}]^{+}$
77	$[\text{C}_6\text{H}_5]^{+}$	~15	Loss of H from C_6H_6

Fragmentation Pathway

Under electron ionization (EI), **4-bromo-2-methylaniline** undergoes a series of predictable fragmentation events. The primary fragmentation involves the cleavage of the carbon-bromine bond, which is a common pathway for halogenated aromatic compounds. Subsequent fragmentation of the resulting aminotoluene cation is also observed.



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Fragmentation pathway of **4-bromo-2-methylaniline**.

Experimental Protocols

A standard method for the analysis of **4-bromo-2-methylaniline** is Gas Chromatography-Mass Spectrometry (GC-MS). The following protocol provides a general framework that can be adapted to specific instrumentation and analytical requirements.

Sample Preparation

- Standard Solution Preparation: Accurately weigh approximately 10 mg of **4-bromo-2-methylaniline** and dissolve it in 10 mL of a suitable solvent (e.g., methanol, acetonitrile) to prepare a stock solution of 1 mg/mL.
- Working Solutions: Perform serial dilutions of the stock solution with the same solvent to prepare working solutions of desired concentrations (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Derivatization (Optional): For certain applications, derivatization can improve chromatographic peak shape and sensitivity. A common method is acylation using trifluoroacetic anhydride (TFAA) or pentafluoropropionic anhydride (PFPA). To 100 µL of the sample solution, add 50 µL of the derivatizing agent and 50 µL of a suitable solvent (e.g., ethyl acetate). Cap the vial and heat at 60-70°C for 30 minutes. Cool to room temperature before analysis.

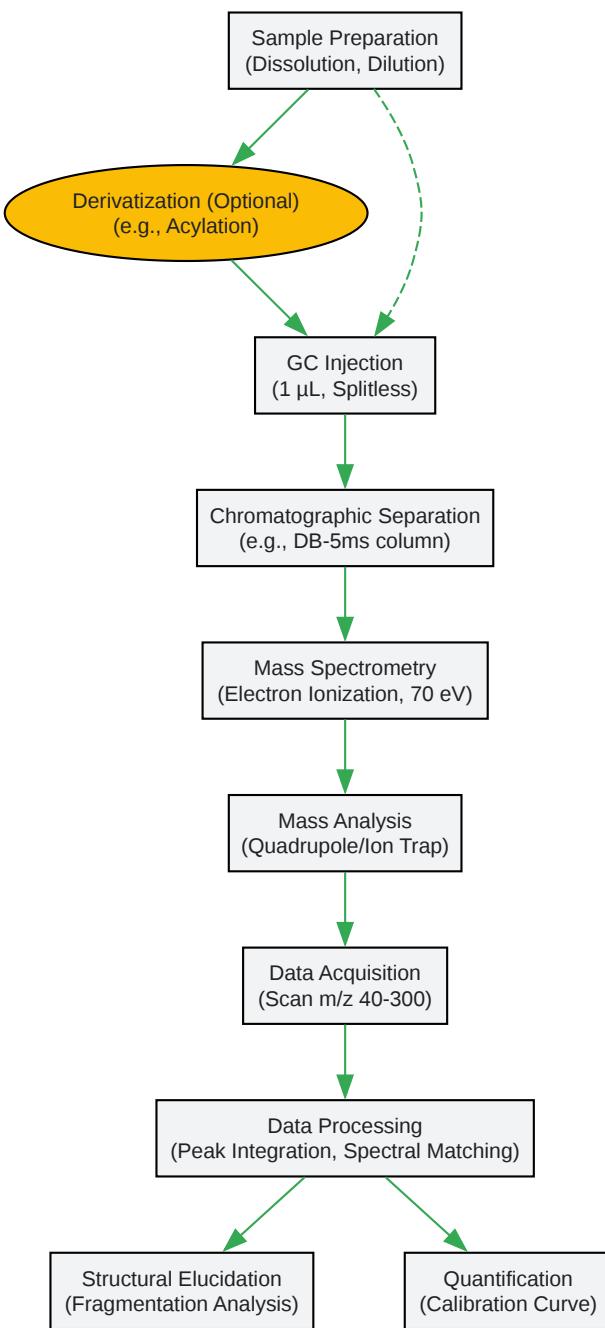
GC-MS Instrumentation and Conditions

- Gas Chromatograph: A standard GC system equipped with a split/splitless injector.
- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0-1.2 mL/min.
- Injector Temperature: 250°C.
- Injection Mode: Splitless injection (1 µL).
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: Hold at 280°C for 5 minutes.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: Scan from m/z 40 to 300.
- Ion Source Temperature: 230°C.
- Transfer Line Temperature: 280°C.

Experimental and Analytical Workflow

The overall process for the mass spectrometric analysis of **4-bromo-2-methylaniline** follows a logical sequence from sample preparation to data interpretation.



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GC-MS workflow for **4-bromo-2-methylaniline** analysis.

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